

Application Notes and Protocols: Immunohistochemical Staining of CD19 in Tissue Samples

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These application notes provide detailed protocols and supporting information for the immunohistochemical (IHC) detection of the CD19 protein in formalin-fixed, paraffin-embedded (FFPE) tissue samples.

Introduction

CD19, a 95 kDa transmembrane glycoprotein and a member of the immunoglobulin superfamily, is a critical biomarker for B-cells.[1] It is expressed from the pro-B cell stage through differentiation into plasma cells and plays a crucial role in modulating B-cell receptor (BCR) signaling, B-cell activation, and proliferation.[2][3][4] Due to its specific expression on normal and neoplastic B-cells, CD19 is a key diagnostic marker for B-cell malignancies, including various lymphomas and leukemias, and a primary target for immunotherapies such as CAR-T cell therapy.[1][3] Accurate detection of CD19 by immunohistochemistry is vital for diagnosis, prognosis, and guiding therapeutic strategies.[5][6]

CD19 Signaling Pathway

CD19 acts as a central co-receptor for the B-cell receptor (BCR), significantly amplifying signaling. Upon antigen binding to the BCR, Src family kinases like Lyn phosphorylate the

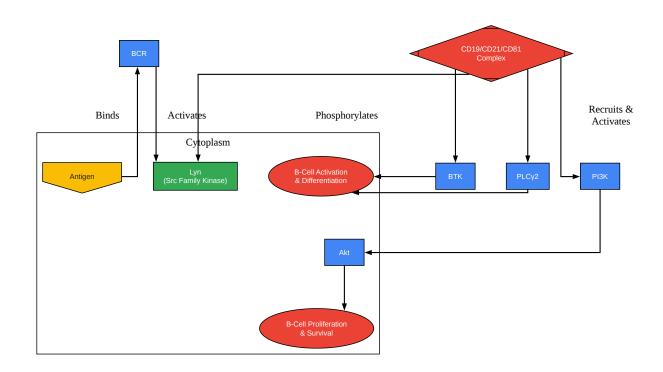


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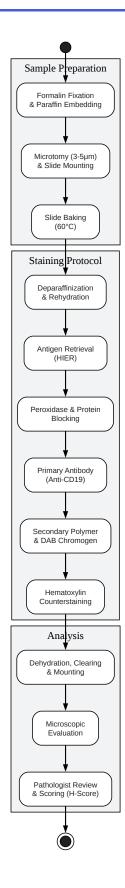
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cytoplasmic tail of CD19.[7] This phosphorylation creates docking sites for downstream signaling molecules, most notably phosphoinositide 3-kinase (PI3K), which in turn activates the Akt signaling pathway, promoting cell survival and proliferation.[3][4] CD19 signaling is also intertwined with other pathways, including those involving Bruton's tyrosine kinase (BTK) and phospholipase C gamma 2 (PLCy2), which are essential for B-cell activation.[4]









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